

Navigating the F99/K00 Award: A Guide to Budget Preparation

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The NIH Predoctoral to Postdoctoral Fellow Transition Award (F99/K00) is a prestigious grant designed to support promising graduate students as they complete their dissertation research and transition into successful postdoctoral positions. A well-structured budget is a critical component of a successful application. These notes and protocols provide detailed guidance on preparing the budget and justification for both phases of this award.

Application Notes

The F99/K00 award is divided into two distinct phases: the F99 predoctoral phase, lasting up to two years, and the K00 postdoctoral phase, which can extend for up to four years.^{[1][2][3]} The budget composition differs significantly between these two phases.

F99 Phase: Predoctoral Fellowship

The F99 phase budget is structured as a fellowship and typically includes stipends, tuition and fees, and an institutional allowance.^{[2][3]}

- **Stipends:** This is a subsistence allowance for the fellow and is set by the NIH's National Research Service Award (NRSA) levels. For example, the predoctoral stipend for 2022-2025 was \$27,144.
- **Tuition and Fees:** The award typically covers 60% of the total institutional tuition and fees, up to a certain cap which can vary by NIH institute. For instance, the NCI may cap this at \$16,000 per year in the F99 phase.

- **Institutional Allowance:** This allowance is intended to cover fellowship-related expenses such as health insurance, research supplies, equipment, books, and travel to scientific meetings. The specific amount can vary, for example, the National Institute on Aging (NIA) provides a yearly institutional allowance of \$4,550.
- **Childcare Costs:** Applicants may be able to request up to \$3,000 per year to help defray childcare costs.
- **Travel Allowance:** Some institutes, like the NIA, provide a one-time additional allowance of \$1,500 to cover travel to the proposed K00 institution. The NCI may also provide \$1,500 in the first year to attend a mandatory conference.

K00 Phase: Postdoctoral Career Development

Upon successful transition, the K00 phase budget shifts to resemble a career development award, covering salary, research and career development support, and indirect costs.

- **Salary:** The NIH contributes a significant portion of the awardee's salary. For example, the NCI's contribution for the K00 phase can range from \$65,000 in the first year to \$76,000 in the fourth year, plus fringe benefits.
- **Research and Career Development Support:** These funds can be used for a variety of expenses, including coursework, research supplies, equipment, technical personnel, travel to meetings, and statistical services. The NIA provides \$5,000 annually for these costs.
- **Tuition and Fees:** Support for tuition and fees may still be available, though often at a lower level than the F99 phase. The NCI, for example, may contribute up to \$4,500 per year.
- **Indirect Costs (F&A):** Unlike the F99 phase, the K00 phase allows for the reimbursement of Facilities and Administrative (F&A) costs to the institution, typically at a rate of 8% of modified total direct costs.

Budget Tables

Table 1: F99 Phase Budget Components

Budget Category	Description	Example Annual Amount (NIA)	Example Annual Amount (NCI)
Stipend	Predoctoral fellowship stipend based on NRSA levels.	\$27,144	Same as F31 NRSA levels
Tuition & Fees	Partial coverage of institutional tuition and fees.	60% of total, up to a cap	60% of total, up to \$16,000
Institutional Allowance	For fellowship-related expenses like health insurance, supplies, and travel.	\$4,550	Varies by FOA
Travel Allowance	One-time allowance for travel to the K00 institution or mandatory conferences.	\$1,500 (one-time)	\$1,500 (first year)
Childcare Costs	To help defray childcare expenses.	Up to \$3,000	Not specified
Indirect Costs (F&A)	Not allowed in the F99 phase.	\$0	\$0

Table 2: K00 Phase Budget Components

Budget Category	Description	Example Annual Amount (NIA)	Example Annual Amount (NCI)
Salary	Postdoctoral salary plus fringe benefits.	\$60,542 - \$67,776	Up to \$65,000 (Year 1) - \$76,000 (Year 4)
Research & Career Development Support	For research supplies, equipment, travel, and career development activities.	\$5,000	Up to \$3,000
Tuition & Fees	For career development-related coursework.	Included in Research & Career Development Support	Up to \$4,500
Indirect Costs (F&A)	Reimbursed at 8% of modified total direct costs.	8%	8%

Protocols

Protocol 1: F99/K00 Budget Justification

A detailed budget justification is essential for demonstrating the responsible allocation of funds. This protocol outlines the steps for preparing a compelling justification.

1. General Guidelines:

- Follow the specific instructions in the Funding Opportunity Announcement (FOA) as they supersede general NIH guidance.
- The justification should narratively explain how the requested funds will support the proposed research and career development activities.
- Be realistic and ensure all requested costs are allowable and well-reasoned.

2. F99 Phase Justification:

- Stipend, Tuition, and Fees: State that these are requested at the established institutional rates and in accordance with the NRSA guidelines.
- Institutional Allowance: Detail how this allowance will be used. For example:
- Health Insurance: Specify that funds will be used for the awardee's health insurance.

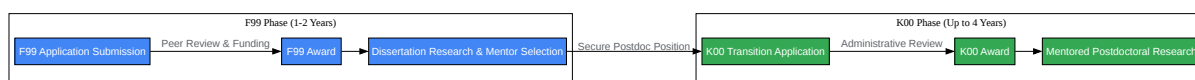
- **Research Supplies:** Briefly list categories of supplies (e.g., reagents, cell culture media, animal costs) and explain their necessity for the proposed dissertation research.
- **Travel:** Justify travel to one or two key scientific conferences, explaining how they are relevant to the applicant's research and career development. If a one-time travel allowance is requested to visit the potential K00 institution, describe the purpose of the visit.
- **Childcare Costs:** If requested, state that these funds will be used for a licensed childcare provider.

3. K00 Phase Justification:

- **Salary and Fringe Benefits:** State the requested salary, which should be consistent with the institution's policies for postdoctoral fellows with similar experience. Fringe benefits should be listed as a separate line item and calculated based on the institutional rate.
- **Research and Career Development Support:** This section requires a more detailed breakdown:
- **Research Costs:** Itemize anticipated research expenses, such as laboratory supplies, core facility usage fees, and publication costs. Connect these costs directly to the research aims of the K00 phase.
- **Career Development Costs:** Justify expenses for activities like specialized workshops, training in new techniques, or professional society memberships.
- **Travel:** Justify travel to scientific meetings, explaining the value for presenting research and networking.
- **Indirect Costs:** State that indirect costs are requested at the standard 8% rate for career development awards.

Visualizations

The following diagrams illustrate the logical flow of the F99/K00 award and the breakdown of its budget components.



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F99/K00 Award Workflow Budget Components of the F99 and K00 Phases

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